

# In-Depth Technical Guide: 3-(Methylthio)-N-phenylaniline

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## Compound of Interest

Compound Name: 3-(Methylthio)-N-phenylaniline

Cat. No.: B089185

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## Introduction

**3-(Methylthio)-N-phenylaniline** is a chemical compound of interest in various fields of chemical synthesis. Its structure, featuring a methylthio group on one of the aniline rings, suggests its potential as a building block in the development of novel molecules with applications in pharmaceuticals, dyes, and pigments. This technical guide provides a summary of the currently available chemical and physical properties of **3-(Methylthio)-N-phenylaniline**. It is important to note that while general information is available, detailed experimental protocols, comprehensive spectral analyses, and in-depth biological activity studies for this specific compound are limited in publicly accessible scientific literature.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(Methylthio)-N-phenylaniline** is presented in the table below. This data is essential for its handling, characterization, and use in synthetic applications.

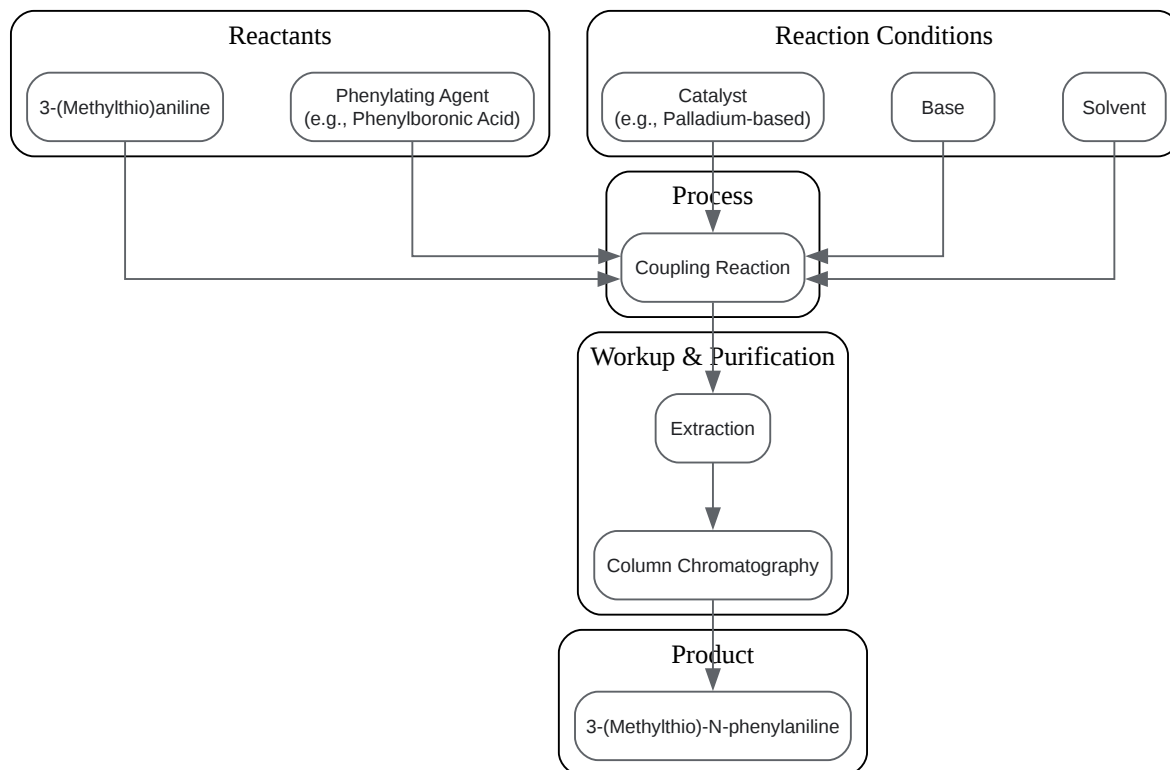
Property	Value	Reference
CAS Number	13313-45-6	[1]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> NS	[1]
Molecular Weight	215.31 g/mol	[1]
Physical Appearance	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Not specified	
Storage Conditions	Sealed in dry, 2-8°C	[1]

## Synthesis

A general method for the synthesis of **3-(Methylthio)-N-phenylaniline** has been described, although a detailed experimental protocol with specific reaction conditions, purification methods, and characterization data is not readily available. The synthesis generally involves the coupling of 3-(methylthio)aniline with a phenylating agent.

### General Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **3-(Methylthio)-N-phenylaniline**.



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Caption: General workflow for the synthesis of **3-(Methylthio)-N-phenylaniline**.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, purification, and analysis of **3-(Methylthio)-N-phenylaniline** are not currently available in the surveyed scientific literature. Researchers planning to work with this compound would need to develop and optimize these protocols based on general principles of organic synthesis and analytical chemistry.

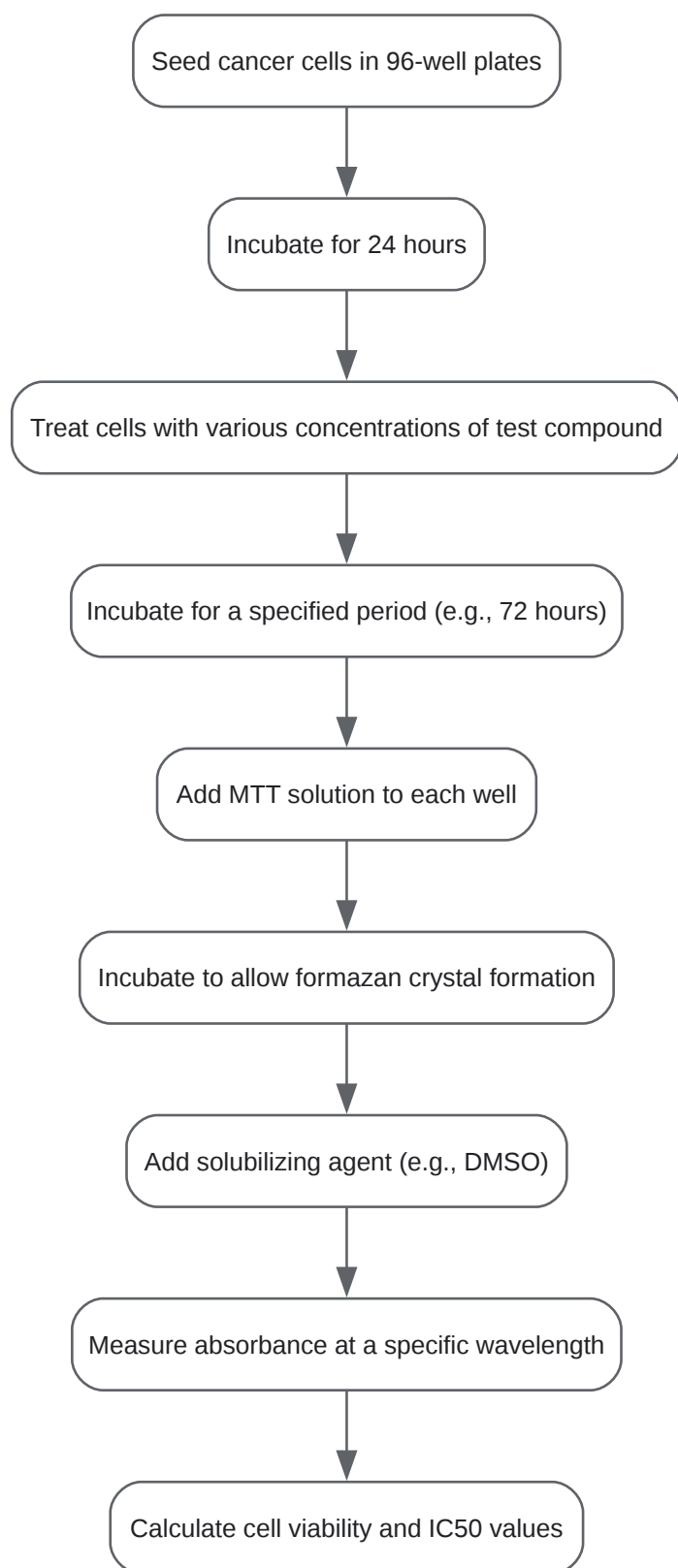
## Spectral Data

No specific experimental  $^1\text{H}$  NMR or  $^{13}\text{C}$  NMR spectral data for **3-(Methylthio)-N-phenylaniline** has been found in the public domain. For confirmation of the structure, researchers would need to acquire and interpret this data independently. As a reference,  $^{13}\text{C}$  NMR data for the related compound, 3-(methylthio)aniline, is available[2].

## Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activity of **3-(Methylthio)-N-phenylaniline**. No studies on its cytotoxicity, pharmacological effects, or involvement in any cellular signaling pathways have been identified. While some research exists on the biological activities of compounds containing a (methylthio)phenyl group, this information is not specific to **3-(Methylthio)-N-phenylaniline** and therefore cannot be directly extrapolated[3]. For instance, a general protocol for assessing cytotoxicity using an MTT assay is available, which could be adapted for future studies on this compound[3].

MTT Assay for Cytotoxicity (General Protocol)



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Caption: A general workflow for a cytotoxicity MTT assay.

## Conclusion

**3-(Methylthio)-N-phenylaniline** remains a compound with potential for further exploration in various chemical and biological applications. However, the current body of scientific literature lacks the detailed experimental and analytical data necessary for a comprehensive understanding of its properties and potential. This guide summarizes the available information and highlights the areas where further research is required to fully characterize this compound and unlock its potential for researchers, scientists, and drug development professionals.

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## References

- 1. 13313-45-6|3-(Methylthio)-N-phenylaniline|BLD Pharm [bldpharm.com]
- 2. 3-(METHYLTHIO)ANILINE(1783-81-9) 13C NMR [m.chemicalbook.com]
- 3. benchchem.com [benchchem.com]
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